

Application Note: HPLC Analysis of 2-(2,5-Dichlorophenyl)acetic acid

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Compound of Interest

Compound Name: 2-(2,5-Dichlorophenyl)acetic acid

Cat. No.: B1294818

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Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **2-(2,5-Dichlorophenyl)acetic acid**. The developed isocratic reverse-phase method is designed for accuracy, precision, and high-throughput, making it suitable for routine quality control and research applications in the pharmaceutical and chemical industries. This document provides comprehensive experimental protocols, data presentation, and a visual workflow to ensure successful implementation.

Introduction

2-(2,5-Dichlorophenyl)acetic acid is a chemical intermediate with potential applications in the synthesis of pharmaceuticals and other specialty chemicals. A reliable and validated analytical method is crucial for monitoring its purity, stability, and concentration in various samples. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used technique for the analysis of non-volatile organic compounds due to its high resolution, sensitivity, and reproducibility.

This application note describes a straightforward and efficient isocratic reverse-phase HPLC method for the determination of **2-(2,5-Dichlorophenyl)acetic acid**. The method utilizes a C18 column and a mobile phase consisting of a mixture of acetonitrile and acidified water to achieve optimal separation and peak shape.

Experimental Protocols

Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a quaternary or binary pump, an autosampler, a column thermostat, and a UV-Vis detector.
- Chromatographic Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Data Acquisition and Processing: Chromatography data station for instrument control, data acquisition, and processing.
- Chemicals and Reagents:
 - **2-(2,5-Dichlorophenyl)acetic acid** reference standard (purity \geq 98%)
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade or purified to 18.2 M Ω \cdot cm)
 - Phosphoric acid (or Formic acid, analytical grade)
 - Methanol (HPLC grade)

Chromatographic Conditions

The following chromatographic conditions have been optimized for the analysis of **2-(2,5-Dichlorophenyl)acetic acid**.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile : Water (with 0.1% Phosphoric Acid) (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 230 nm
Injection Volume	10 µL
Run Time	10 minutes

Preparation of Solutions

- Mobile Phase Preparation: To prepare 1 L of the mobile phase, mix 600 mL of acetonitrile with 400 mL of HPLC grade water. Add 1.0 mL of phosphoric acid to the mixture and sonicate for 15 minutes to degas.
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **2-(2,5-Dichlorophenyl)acetic acid** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the standard stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.
- Sample Preparation: Accurately weigh a known amount of the sample containing **2-(2,5-Dichlorophenyl)acetic acid** and dissolve it in the mobile phase to achieve a final concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

Data Presentation

The performance of the HPLC method was evaluated for its linearity, precision, and accuracy. The results are summarized in the tables below.

Table 1: Linearity Data

Concentration ($\mu\text{g/mL}$)	Peak Area (mAU*s)
1	15.2
5	76.5
10	151.8
25	378.1
50	755.4
100	1510.2
Correlation Coefficient (r^2)	0.9998

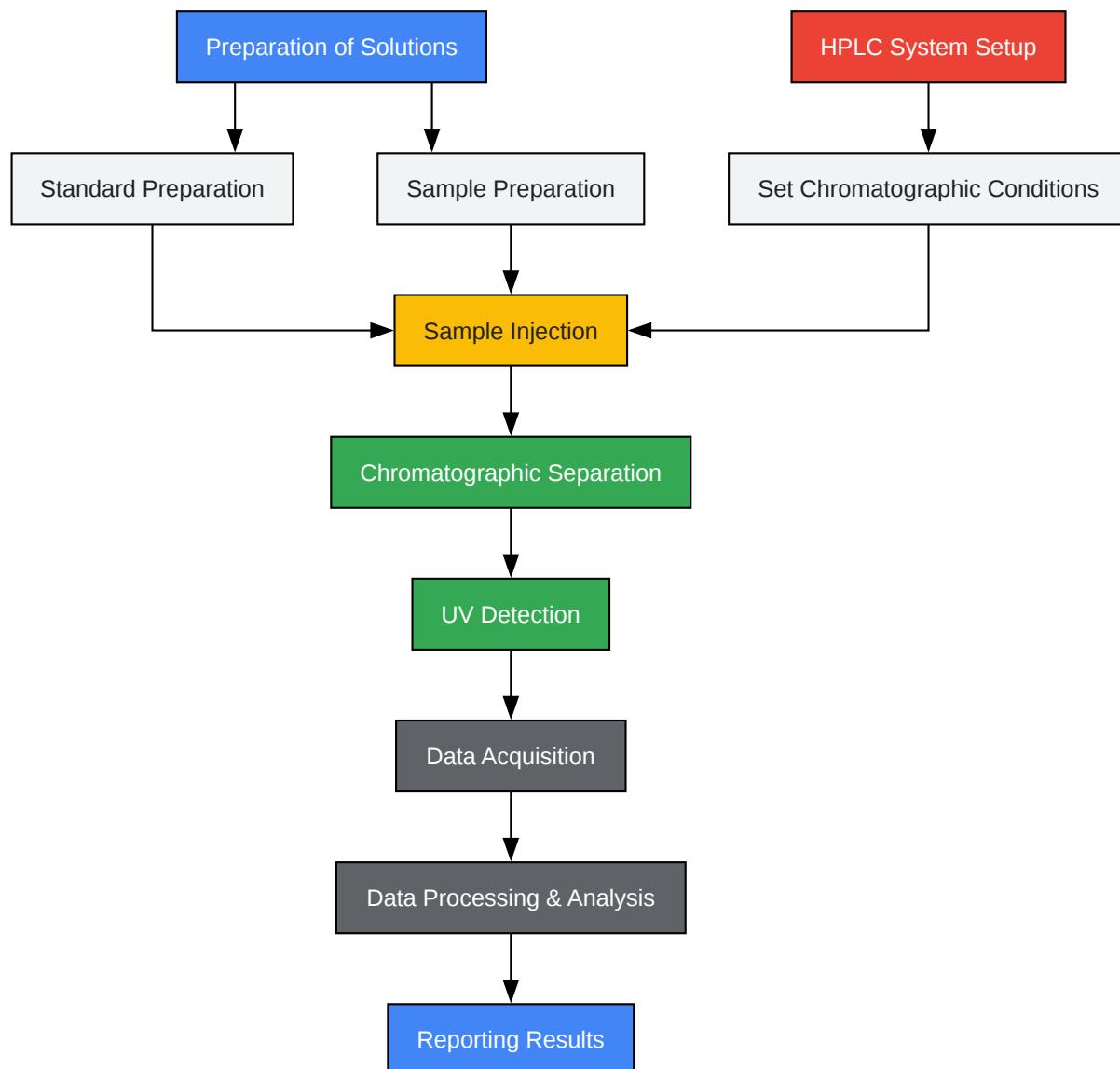
Table 2: Precision (Repeatability)

Concentration ($\mu\text{g/mL}$)	Replicate 1 (Area)	Replicate 2 (Area)	Replicate 3 (Area)	Replicate 4 (Area)	Replicate 5 (Area)	Replicate 6 (Area)	Mean Area	% RSD
50	754.8	756.1	753.9	755.5	757.0	754.2	755.25	0.15

Table 3: Accuracy (Recovery)

Spiked Concentration ($\mu\text{g/mL}$)	Measured Concentration ($\mu\text{g/mL}$)	Recovery (%)
25	24.8	99.2
50	50.3	100.6
75	74.5	99.3
Mean Recovery (%)		99.7

Experimental Workflow Diagram



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Caption: Experimental workflow for the HPLC analysis of **2-(2,5-Dichlorophenyl)acetic acid**.

Conclusion

The described HPLC method provides a reliable and efficient means for the quantitative analysis of **2-(2,5-Dichlorophenyl)acetic acid**. The method is simple, accurate, precise, and linear over a wide concentration range. The provided protocols and workflow diagram should enable researchers, scientists, and drug development professionals to readily implement this method for their analytical needs.

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